

# Application Note: In Vivo Imaging of Angiogenesis Inhibition Using the Zebrafish Model

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## Compound of Interest

Compound Name: *Angiogenesis inhibitor 3*

Cat. No.: *B12419211*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Angiogenesis, the formation of new blood vessels from a pre-existing vascular network, is a fundamental process in embryonic development, tissue repair, and various pathologies, most notably cancer.[1][2] The growth and metastasis of solid tumors are highly dependent on the formation of a new blood supply, making anti-angiogenic therapies a critical focus in oncology. [1] The zebrafish (*Danio rerio*) embryo has emerged as a powerful in vivo model for studying angiogenesis and for the high-throughput screening of anti-angiogenic compounds.[1][3][4]

Key advantages of the zebrafish model include the optical transparency of the embryos, which allows for direct, non-invasive imaging of vascular development in a living vertebrate.[5][6] The rapid development of the vascular system, with major vessels forming within days, enables efficient screening timelines.[5] Furthermore, the molecular signaling pathways that regulate angiogenesis, such as the Vascular Endothelial Growth Factor (VEGF) and Notch pathways, are highly conserved between zebrafish and humans.[3][5] The use of transgenic zebrafish lines, such as the Tg(kdrl:EGFP) or Tg(fli1:EGFP) lines where endothelial cells express Green

Fluorescent Protein (GFP), facilitates real-time visualization and quantification of the vasculature.[4][7][8] This application note provides detailed protocols for an embryonic angiogenesis assay, from compound treatment to quantitative image analysis, for the discovery and characterization of angiogenesis inhibitors.

## Key Signaling Pathways in Angiogenesis

### VEGF Signaling Pathway

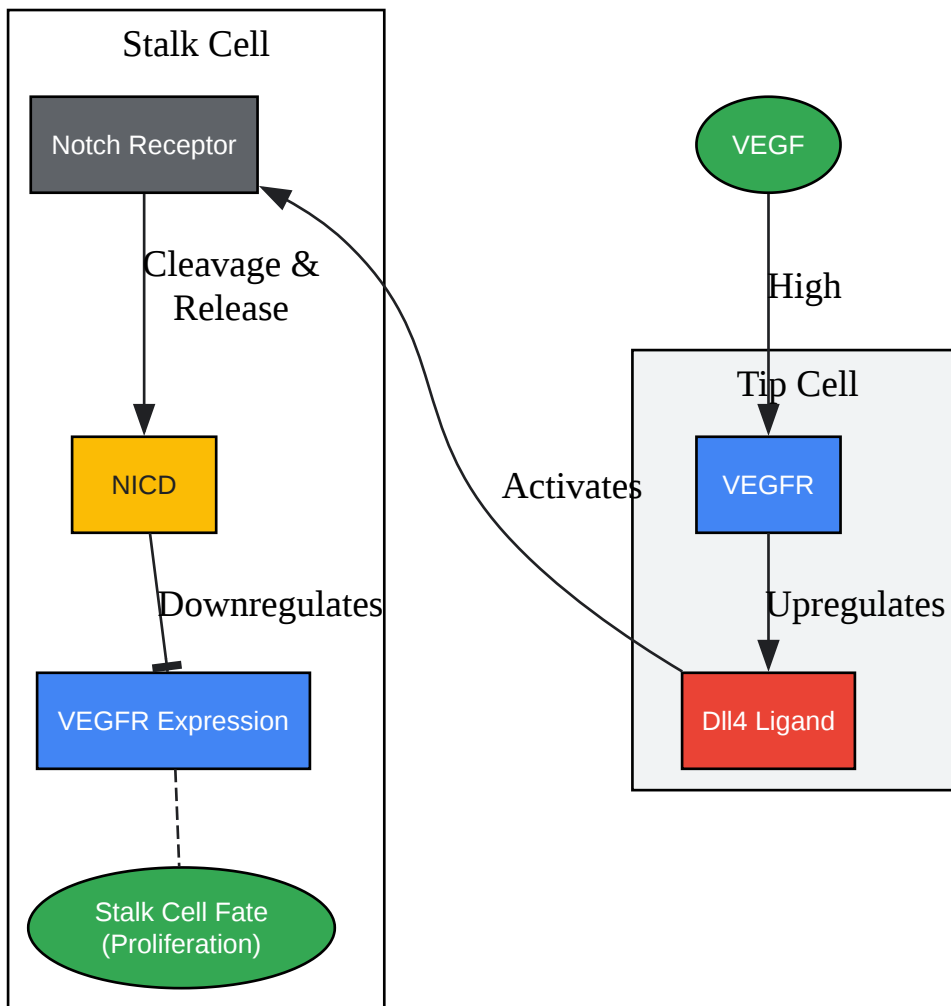
The VEGF signaling pathway is a primary driver of angiogenesis.[4][9] Binding of VEGF-A to its receptor, VEGFR-2 (KDR), on endothelial cells triggers receptor dimerization and autophosphorylation.[4][10] This initiates downstream cascades, including the PLC $\gamma$ -PKC-MAPK pathway promoting cell proliferation and the PI3K-Akt pathway essential for cell survival, which collectively drive the formation of new blood vessels.[4][9]

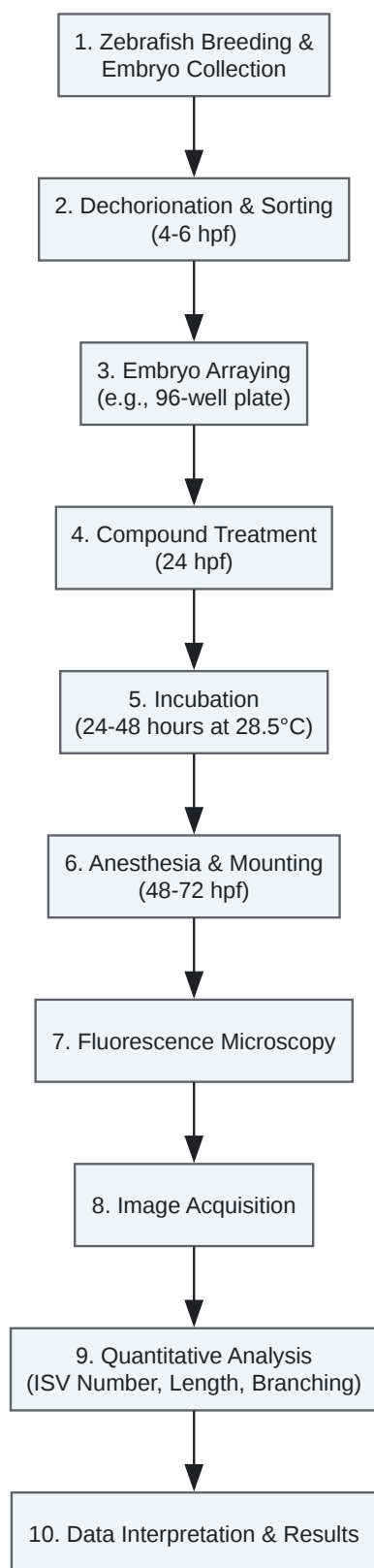


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